

Application Notes and Protocols: Boronic Acid-Based Hydrogels for Biomedical Applications

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Compound of Interest

Compound Name: 4-(Carboxyvin-2-YL)phenylboronic acid

CAS No.: 151169-68-5

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Introduction

Boronic acid-based hydrogels are a class of "intelligent" materials that have garnered significant attention in the biomedical field. Their unique ability to form reversible covalent bonds with diol-containing molecules, such as glucose and certain glycoproteins, makes them highly responsive to specific biological cues.^{[1][2][3]} This property, coupled with their biocompatibility, self-healing nature, and tunable mechanical properties, has led to their exploration in a wide range of applications including drug delivery, tissue engineering, and continuous glucose monitoring.^{[4][5][6]} These hydrogels can be engineered to respond to changes in pH, glucose concentration, and the presence of reactive oxygen species (ROS), allowing for targeted and controlled therapeutic action.^{[1][4][7]}

Key Features and Advantages:

- **Stimuli-Responsive:** Boronic acid hydrogels can be designed to release therapeutic agents or change their physical properties in response to specific biological signals like glucose

levels and pH changes.[\[7\]](#)[\[8\]](#)

- **Self-Healing:** The dynamic nature of boronate ester bonds allows these hydrogels to autonomously repair themselves after mechanical damage, which is particularly advantageous for load-bearing applications and long-term implants.[\[2\]](#)[\[6\]](#)[\[9\]](#)
- **Injectability:** Many boronic acid-based hydrogels exhibit shear-thinning and self-healing properties, enabling their delivery via minimally invasive injection.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Biocompatibility:** Studies have shown that boronic acid-based hydrogels generally exhibit good biocompatibility, supporting cell viability and proliferation.[\[6\]](#)[\[13\]](#)[\[14\]](#)

Applications and Quantitative Data Summary

The versatility of boronic acid-based hydrogels has led to their successful application in various biomedical areas. The following tables summarize key quantitative data from cited studies.

Table 1: Drug Delivery Applications

Application	Hydrogel Composition	Drug	Stimulus	Release Profile	Reference
Diabetes Treatment (Insulin Delivery)	Phenylboronic acid (PBA) modified polymers and poly(vinyl alcohol) (PVA)	Insulin	High Glucose (e.g., 17 mM)	35% insulin release in 1 day at high glucose vs. 7% at low glucose.[1]	[1]
Cancer Therapy	Hyaluronic acid-dopamine cross-linked with PBA-modified nanoparticles	Doxorubicin (DOX)	Acidic pH (6.5)	Accelerated hydrogel degradation and drug release at pH 6.5 compared to pH 7.4.[1]	[1]
Cancer Therapy	Thermo-responsive PCLA copolymer modified with boronic acid	Doxorubicin-glucuronic acid conjugate	Acidic pH	Sustained release in vitro, with remarkable tumor growth suppression in a xenograft model.[15]	[15]
Ophthalmic Drug Delivery	pHEMA, PVP, or pDMA hydrogels with N-acryloyl-m-aminophenyl boronic acid (NAAPBA)	Atropine, Dexamethasone	N/A	Sustained release was achieved, and the release profile could be altered by manipulating PBA content. [16]	[16]

Wound Healing	Polyvinyl alcohol (PVA) and boric acid (BA)	Salvianolic acid B (SAB)	Acidic pH	Peak SAB release within 48 hours in an acidic microenvironment.[17]	[17]
Controlled Release	Carboxyethyl cellulose-graft-phenylboronic acid (CMC-B(OH) ₂) and PVA	Doxorubicin (DOX·HCl)	N/A	Showed a successive slow release profile.[18]	[18]

Table 2: Tissue Engineering and Regenerative Medicine Applications

Application	Hydrogel Composition	Key Properties	Quantitative Data	Reference
Bone Tissue Engineering	Phenylboronic acid modified gelatin and oxidized-dextran	Injectable, self-healing, enhanced adhesion	Noticeable enhancement in compression stress and adhesion strength towards porcine bone fragments.[10]	[10]
3D Cell Co-culture	Boronic acid-functionalized polymers and PVOH	Self-healing, supports cell viability	Storage moduli of approximately 1 kPa, suitable for soft tissue applications. Good viability of encapsulated breast cancer cells and fibroblasts over time.[9]	[9]
Diabetic Wound Healing	Hyaluronic acid, caffeic acid-conjugated ϵ -polylysine, PBA, and Pt-Pd nanoparticles	ROS scavenging, conductive	Effectively regulates high-level ROS to combat infections and modulate inflammation.[7]	[7]
General Tissue Repair	Hydrogel with dynamic boronic ester bonds between PBA and EGCG	Shear-thinning, self-healing	HGP hydrogel had a strain tolerance of approximately 37.8%.[19]	[19]

Table 3: Biosensing Applications

Application	Hydrogel Composition	Detection Range	Response Time	Reference
Continuous Glucose Monitoring	Nano-boronic acid-hydrogel membrane on a quartz crystal microbalance (QCM)	1.1–33.3 mM	~100 seconds	[20] [21]
Glucose Sensing	Phenylboronic acid functionalized polyacrylamide hydrogel grating	0 to 50 mM	Fast response	[22]
Optical Glucose Sensing	Phenylboronic acid functionalized hydrogel-based optical diffusers	$0 \leq M \leq 100$ mM	Measurements taken after 90 minutes of equilibration. [23]	[23]

Experimental Protocols

Protocol 1: Synthesis of a Phenylboronic Acid (PBA)-Modified Gelatin and Oxidized-Dextran Hydrogel for Bone Tissue Engineering

This protocol is adapted from the methodology described for a trinity hydrogel system for bone tissue engineering.[\[10\]](#)

Materials:

- Gelatin
- 3-Aminophenylboronic acid (APBA)

- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-Hydroxysuccinimide (NHS)
- Dextran
- Sodium periodate (NaIO₄)
- Dialysis tubing (MWCO 3500 Da)
- Phosphate-buffered saline (PBS)

Procedure:

- Synthesis of Phenylboronic Acid-Modified Gelatin (Gel-PBA): a. Dissolve gelatin in deionized water to create a 10% (w/v) solution. b. Add EDC and NHS to the gelatin solution to activate the carboxyl groups. c. Dissolve APBA in deionized water and add it to the activated gelatin solution. d. Allow the reaction to proceed for 24 hours at room temperature with continuous stirring. e. Dialyze the resulting solution against deionized water for 3 days to remove unreacted reagents. f. Lyophilize the purified solution to obtain Gel-PBA.
- Synthesis of Oxidized-Dextran (OD): a. Dissolve dextran in deionized water. b. Add sodium periodate to the dextran solution and stir in the dark for 24 hours at room temperature. c. Stop the reaction by adding ethylene glycol. d. Dialyze the solution against deionized water for 3 days. e. Lyophilize the purified solution to obtain OD.
- Hydrogel Formation: a. Prepare solutions of Gel-PBA and OD in PBS at desired concentrations. b. Mix the Gel-PBA and OD solutions. The hydrogel will form spontaneously through the formation of boronate ester bonds and Schiff base linkages.

Protocol 2: In Vitro Drug Release Study from a pH-Responsive Boronic Acid Hydrogel

This protocol outlines a general procedure for assessing drug release from a pH-responsive hydrogel, inspired by studies on cancer therapy applications.^{[1][15]}

Materials:

- Drug-loaded boronic acid-based hydrogel
- Phosphate-buffered saline (PBS) at pH 7.4 and pH 6.5
- A suitable container for the release study (e.g., centrifuge tubes)
- Shaking incubator or water bath
- UV-Vis spectrophotometer or HPLC for drug quantification

Procedure:

- Prepare a known amount of the drug-loaded hydrogel.
- Place the hydrogel into separate containers.
- Add a defined volume of release medium (PBS at pH 7.4 and pH 6.5) to each container.
- Incubate the containers at 37°C with gentle shaking.
- At predetermined time points (e.g., 1, 2, 4, 8, 12, 24, 48 hours), withdraw a small aliquot of the release medium.
- Replenish the withdrawn volume with fresh release medium to maintain a constant volume.
- Quantify the concentration of the released drug in the collected aliquots using a suitable analytical method (e.g., UV-Vis spectrophotometry at the drug's maximum absorbance wavelength).
- Calculate the cumulative drug release percentage at each time point.

Protocol 3: Cell Viability Assay for Cells Encapsulated in Boronic Acid Hydrogels

This protocol is a generalized procedure for assessing the biocompatibility of boronic acid hydrogels using a Live/Dead assay, based on 3D cell culture studies.[\[9\]](#)[\[14\]](#)

Materials:

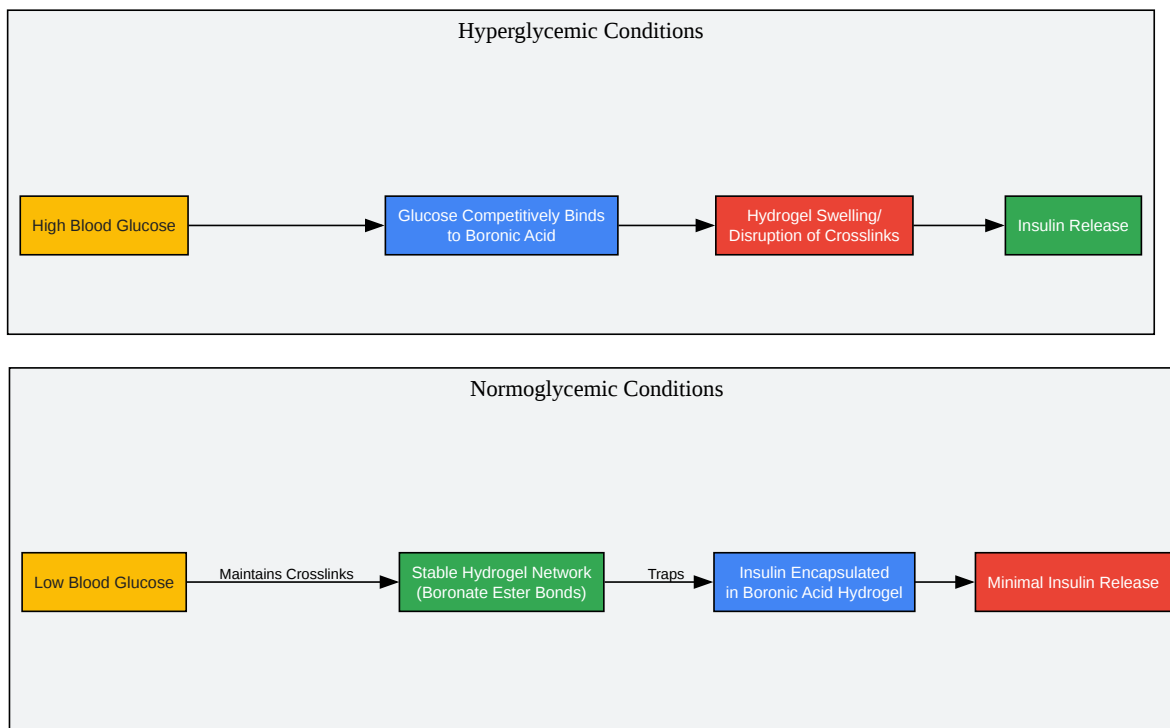
- Boronic acid hydrogel precursor solutions
- Cell suspension of the desired cell type (e.g., fibroblasts, cancer cells)
- Cell culture medium
- Live/Dead Viability/Cytotoxicity Kit (containing Calcein AM and Ethidium homodimer-1)
- Phosphate-buffered saline (PBS)
- Fluorescence microscope

Procedure:

- **Cell Encapsulation:** a. Mix the cell suspension with the hydrogel precursor solution at a desired cell density. b. Induce hydrogel formation according to the specific gelation mechanism. c. Culture the cell-laden hydrogels in a suitable culture vessel with an appropriate amount of cell culture medium.
- **Live/Dead Staining:** a. After the desired culture period (e.g., 1, 3, 7 days), gently wash the cell-laden hydrogels with PBS. b. Prepare the Live/Dead staining solution by diluting Calcein AM and Ethidium homodimer-1 in PBS according to the manufacturer's instructions. c. Incubate the hydrogels in the staining solution for 30-45 minutes at room temperature, protected from light.
- **Imaging and Analysis:** a. Gently wash the stained hydrogels with PBS to remove excess dye. b. Visualize the cells using a fluorescence microscope. Live cells will fluoresce green (Calcein AM), and dead cells will fluoresce red (Ethidium homodimer-1). c. Capture images from multiple random fields of view. d. Quantify cell viability by counting the number of live and dead cells.

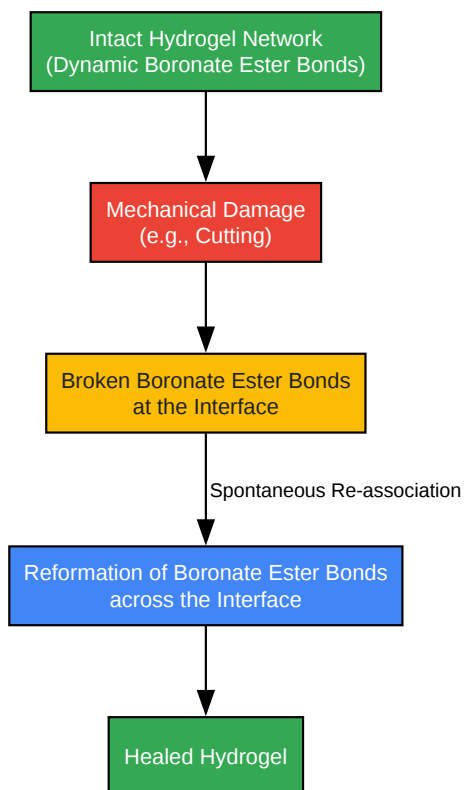
Visualizations

Signaling Pathways and Experimental Workflows



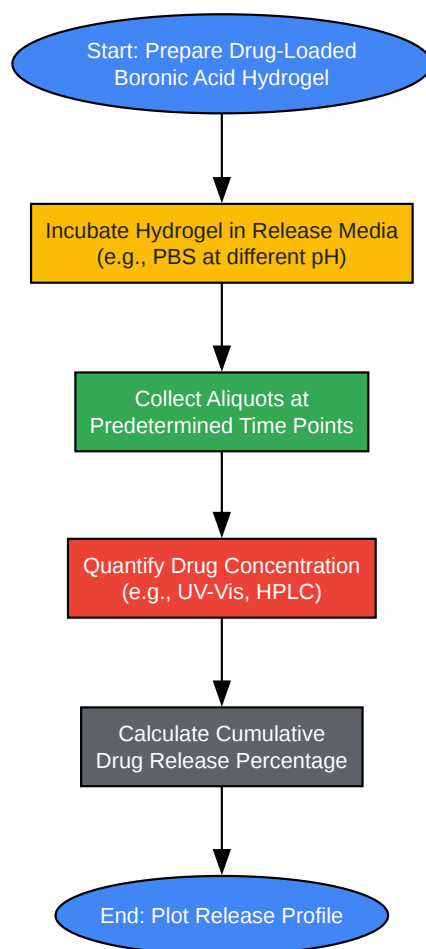
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Caption: Glucose-responsive insulin release mechanism.



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Caption: Self-healing process of boronic acid hydrogels.



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]

- 3. Boronic acid-containing hydrogels: synthesis and their applications - Chemical Society Reviews (RSC Publishing) [pubs.rsc.org]
- 4. Boronate Ester Hydrogels for Biomedical Applications: Challenges and Opportunities - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. books.rsc.org [books.rsc.org]
- 6. Recent progress in self-healing polymers and hydrogels based on reversible dynamic B–O bonds: boronic/boronate esters, borax, and benzoxaborole - Journal of Materials Chemistry A (RSC Publishing) DOI:10.1039/D1TA02308J [pubs.rsc.org]
- 7. Hydrogel-Based Treatment of Diabetic Wounds: From Smart Responsive to Smart Monitoring - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. pH and glucose dual-responsive phenylboronic acid hydrogels for smart insulin delivery - Soft Matter (RSC Publishing) [pubs.rsc.org]
- 9. Self-healing boronic acid-based hydrogels for 3D co-cultures - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. A novel injectable hydrogel prepared from phenylboronic acid modified gelatin and oxidized-dextran for bone tissue engineering - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. dspace.mit.edu [dspace.mit.edu]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Boric acid and zinc borate doped graphene hydrogels designed for burn treatment: In vitro viability-biocompatibility tests and microbiological analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 15. Therapeutic effects of boronate ester cross-linked injectable hydrogels for the treatment of hepatocellular carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. iovs.arvojournals.org [iovs.arvojournals.org]
- 17. academic.oup.com [academic.oup.com]
- 18. Cellulose-based self-healing hydrogel through boronic ester bonds with excellent biocompatibility and conductivity - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 19. Dynamic Boronate Ester Based Hydrogel with Enhanced Mechanical Properties and Multi-Stimuli-Triggered Release for Tissue Repair and Antioxidant Therapy [mdpi.com]
- 20. High performance boronic acid-containing hydrogel for biocompatible continuous glucose monitoring - RSC Advances (RSC Publishing) DOI:10.1039/C7RA06965K [pubs.rsc.org]
- 21. scholars.houstonmethodist.org [scholars.houstonmethodist.org]

- [22. OPG \[opg.optica.org\]](#)
- [23. Glucose Sensing with Phenylboronic Acid Functionalized Hydrogel-Based Optical Diffusers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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